

# Safety data sheet (SDS) for 4-(2-Methoxycarbonylethyl)phenylboronic acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-(2-Methoxycarbonylethyl)phenylboronic acid

Cat. No.: B1587616

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## An In-depth Technical Guide to the Safe Handling of 4-(2-Methoxycarbonylethyl)phenylboronic Acid

For researchers, scientists, and drug development professionals, **4-(2-Methoxycarbonylethyl)phenylboronic acid** (CAS No. 850568-44-4) is a valuable bifunctional building block.<sup>[1]</sup> Its utility in Suzuki coupling and other cross-coupling reactions, combined with a readily transformable methyl ester group, makes it a versatile tool in the synthesis of complex molecules for medicinal chemistry and materials science.<sup>[1]</sup> However, its reactivity and specific chemical properties necessitate a robust understanding of its safe handling, storage, and disposal to ensure laboratory safety and experimental integrity. This guide provides a comprehensive overview of the safety considerations for this compound, moving beyond a standard Safety Data Sheet (SDS) to offer practical insights and protocols.

## Hazard Identification and Risk Assessment

**4-(2-Methoxycarbonylethyl)phenylboronic acid** is classified as a hazardous substance. The primary hazards associated with this compound are skin irritation, serious eye irritation, and potential respiratory irritation.<sup>[2][3]</sup>

Core Hazard Profile:

Hazard Statement	GHS Classification	Key Considerations
Causes skin irritation	Skin Irritation, Category 2	Prolonged or repeated contact can lead to dermatitis.
Causes serious eye irritation	Eye Irritation, Category 2	Direct contact can cause significant eye damage.
May cause respiratory irritation	Specific target organ toxicity – single exposure, Category 3	Inhalation of dust can irritate the respiratory tract.[2][3]

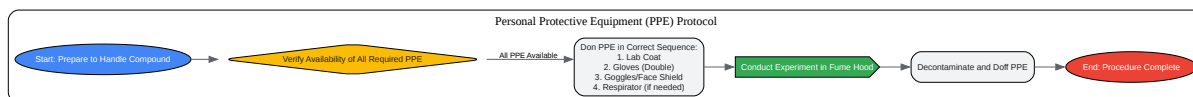
It is crucial to conduct a thorough risk assessment before any handling of this compound. This should involve evaluating the quantities being used, the nature of the experimental procedures, and the potential for exposure.

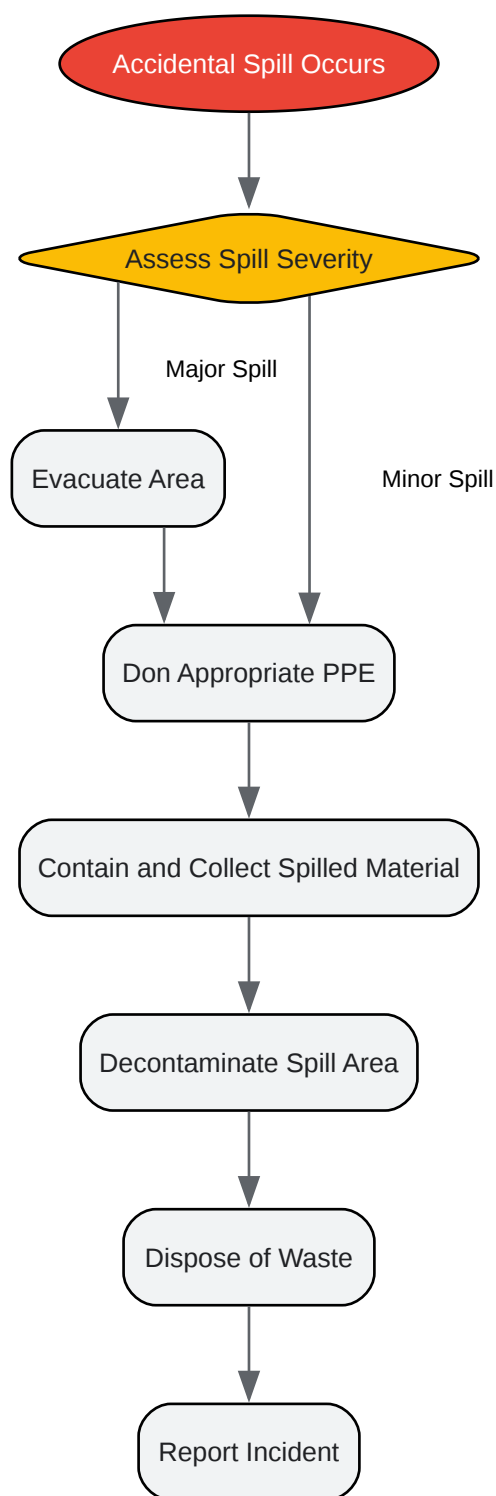
## Personal Protective Equipment (PPE): A Self-Validating System

The selection and proper use of PPE are paramount when working with **4-(2-Methoxycarbonylethyl)phenylboronic acid**. The following PPE is mandatory to create a protective barrier against exposure.

- **Eye and Face Protection:** Tight-sealing safety goggles or a face shield are essential to prevent eye contact.[4]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, must be worn. Given the fine, dusty nature of many boronic acids, double gloving is a recommended best practice.[5]
- **Body Protection:** A lab coat that is fully fastened and covers the arms is required.[5]
- **Respiratory Protection:** When handling larger quantities or when there is a risk of generating dust, a NIOSH-approved respirator should be used.[2]

The following diagram illustrates the workflow for ensuring adequate personal protection:





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Caption: Decision workflow for managing an accidental spill.

## Disposal Considerations

**4-(2-Methoxycarbonylethyl)phenylboronic acid** and any materials contaminated with it must be treated as hazardous waste.

[5]Disposal Protocol:

- **Waste Segregation:** Use separate, clearly labeled, and sealed containers for solid and liquid waste. \*[5] **Labeling:** All waste containers must be labeled as "Hazardous Waste" and include the full chemical name. \*[5] **Regulatory Compliance:** All waste disposal must be carried out in accordance with local, regional, and national regulations. N[4][6]ever dispose of this chemical down the drain or in regular trash. \*[5] **Decontamination of Glassware:** Rinse contaminated glassware with a suitable organic solvent, and collect the rinsate as liquid hazardous waste.

[5]### 7. First-Aid Measures

In case of exposure, immediate first aid is crucial.

Exposure Route	First-Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes while removing contaminated clothing. If skin irritation persists, seek medical attention.
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
Ingestion	Clean the mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Seek medical attention.

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- To cite this document: BenchChem. [Safety data sheet (SDS) for 4-(2-Methoxycarbonylethyl)phenylboronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1587616#safety-data-sheet-sds-for-4-2-methoxycarbonylethyl-phenylboronic-acid]

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